

# Ethyl Nitroacetate: A Comprehensive Technical Overview for Advanced Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl nitroacetate

Cat. No.: B140605

[Get Quote](#)

**Ethyl nitroacetate** is a valuable reagent in organic synthesis, serving as a versatile building block for the introduction of the nitro group and subsequent functionalities in a wide range of molecular architectures. This technical guide provides an in-depth overview of its core properties, key applications in synthesis with detailed experimental protocols, and a visual representation of a typical reaction workflow. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Properties of Ethyl Nitroacetate

A summary of the key quantitative data for **ethyl nitroacetate** is presented below.

Property	Value	Reference
Molecular Formula	C4H7NO4	[1][2][3][4][5]
Molecular Weight	133.10 g/mol	[1][2][3][5][6][7]
Appearance	Clear colourless to slightly yellow liquid	[8]
Density	1.199 g/mL at 25 °C	[4][6][7][8]
Boiling Point	105-107 °C at 25 mmHg	[2][6][7][8]
Refractive Index	n <sub>20/D</sub> 1.424	[6][8]
CAS Number	626-35-7	[3][5][6][7][8][9]
InChI Key	FTKASJMIPSSXBP-UHFFFAOYSA-N	[1][6][7]
Canonical SMILES	CCOC(=O)C--INVALID-LINK--[O-]	[5][10]

## Key Synthetic Applications and Experimental Protocols

**Ethyl nitroacetate** is a key reactant in various carbon-carbon bond-forming reactions, including the Henry (nitroaldol) reaction and Michael additions. Its utility is particularly pronounced in the asymmetric synthesis of complex molecules.

### Organocatalytic Enantioselective Michael Addition to $\alpha,\beta$ -Unsaturated Enones

This protocol details the synthesis of chiral  $\gamma$ -nitro ketones via the Michael addition of **ethyl nitroacetate** to  $\alpha,\beta$ -unsaturated enones, a valuable transformation in the synthesis of biologically active compounds.

Experimental Protocol:

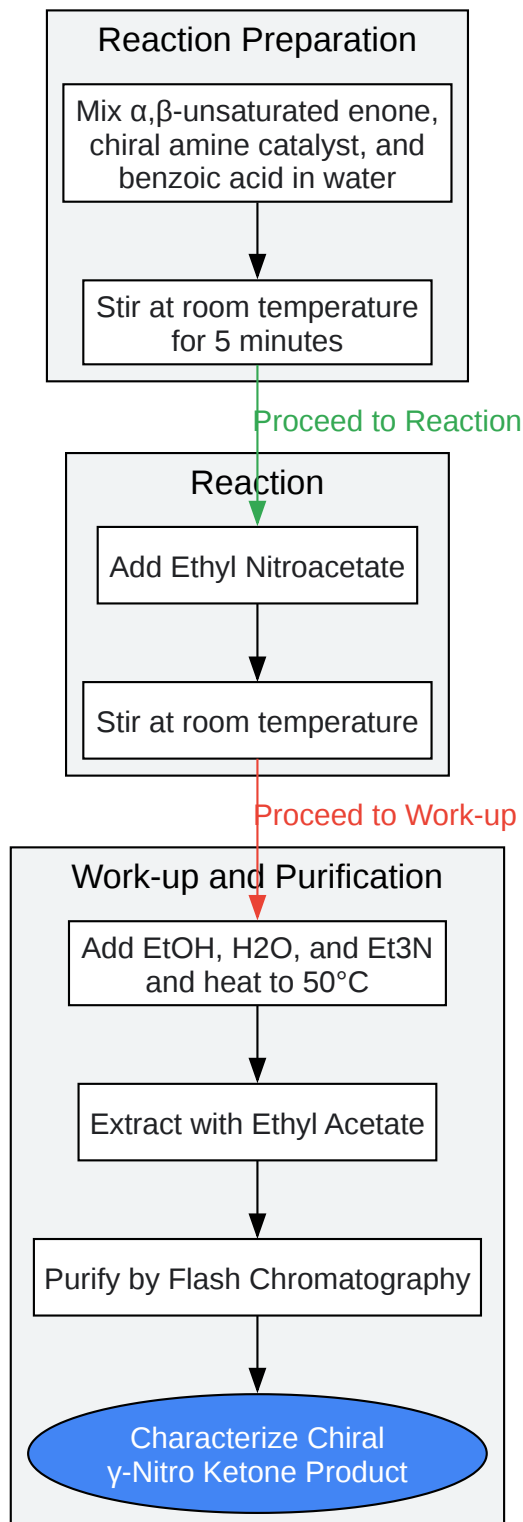
- **Reaction Setup:** A mixture of the  $\alpha,\beta$ -unsaturated ketone (0.3 mmol), 9-amino-9-deoxyepiquinine (IV, 17.6 mg, 0.06 mmol), and benzoic acid (14.6 mg, 0.12 mmol) in 0.9 mL of water is stirred at room temperature for 5 minutes.<sup>[3]</sup>
- **Addition of Ethyl Nitroacetate:** Ethyl 2-nitroacetate (79.8 mg, 0.6 mmol) is added to the reaction mixture.<sup>[3]</sup>
- **Reaction Execution:** The reaction mixture is stirred at room temperature for a specified period.<sup>[3]</sup>
- **Work-up and Denitration:** Following the initial reaction, ethanol (1.2 mL), water (1.2 mL), and triethylamine (0.4 mL) are added to the mixture, which is then stirred at 50°C for 5 hours.<sup>[3]</sup>
- **Extraction:** The reaction mixture is subsequently extracted with ethyl acetate.<sup>[3]</sup>
- **Purification:** The crude product is purified by flash chromatography on silica gel to yield the desired chiral  $\gamma$ -nitro ketone.

This methodology allows for the synthesis of synthetically useful chiral  $\gamma$ -nitro ketones and  $\delta$ -keto esters with high enantioselectivity and yields under aqueous conditions.<sup>[3]</sup>

## Visualizing the Synthetic Workflow

The following diagram illustrates the key steps in the organocatalytic enantioselective Michael addition of **ethyl nitroacetate** to an  $\alpha,\beta$ -unsaturated enone.

## Experimental Workflow: Asymmetric Michael Addition

[Click to download full resolution via product page](#)Caption: A flowchart of the key steps in the synthesis of chiral  $\gamma$ -nitro ketones.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethyl Nitroacetate in Aza-Henry Addition on Trifluoromethyl Aldimines: A Solvent-Free Procedure To Obtain Chiral Trifluoromethyl  $\alpha,\beta$ -Diamino Esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. scispace.com [scispace.com]
- 4. researchgate.net [researchgate.net]
- 5. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 6. researchgate.net [researchgate.net]
- 7. benchchem.com [benchchem.com]
- 8. Synthesis and biological evaluation of DL-4,4-difluoroglutamic acid and DL-gamma,gamma-difluoromethotrexate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Henry Reaction [organic-chemistry.org]
- To cite this document: BenchChem. [Ethyl Nitroacetate: A Comprehensive Technical Overview for Advanced Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140605#ethyl-nitroacetate-molecular-formula-and-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)